

(-)-Ambroxide CAS number and IUPAC nomenclature

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Compound of Interest

Compound Name: (-)-Ambroxide

Cat. No.: B7821676

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(-)-Ambroxide: A Comprehensive Technical Guide

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of **(-)-Ambroxide**, a prominent bicyclic terpenoid valued for its unique organoleptic properties and potential therapeutic applications. This document outlines its chemical identity, physicochemical properties, synthesis, and known biological interactions, presenting data in a clear and accessible format for scientific and research applications.

Chemical Identification and Nomenclature

(-)-Ambroxide is a well-characterized chemical entity with the following identifiers:

| Identifier | Value |
|-------------------|-----------------------------------------------------------------------------------------------------------|
| CAS Number | 6790-58-5[1][2][3][4][5] |
| IUPAC Name | (3aR,5aS,9aS,9bR)-3a,6,6,9a-tetramethyl-2,4,5,5a,7,8,9,9b-octahydro-1H-benzo[e][1]benzofuran[1][6][7] |
| Synonyms | Ambroxan, Ambrox, (-)-Ambrox, (3aR,5aS,9aS,9bR)-3a,6,6,9a-Tetramethyldodecahydronaphtho[2,1-b]furan[2][8] |
| Molecular Formula | C ₁₆ H ₂₈ O[1][3] |
| Molecular Weight | 236.39 g/mol [2][3] |

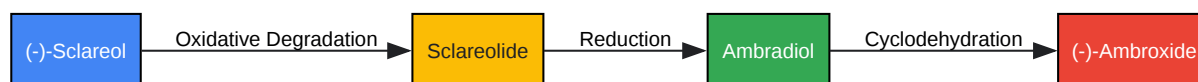
Physicochemical Properties

The key physicochemical properties of **(-)-Ambroxide** are summarized in the table below, providing essential data for experimental design and formulation development.

| Property | Value | Source |
|----------------------------------------------------|---------------------------------------------------------------------------------|--------|
| Appearance | White crystalline solid | [1] |
| Melting Point | 74-76 °C | [8] |
| Boiling Point | 273.9 ± 8.0 °C (Predicted) | [8] |
| Density | 0.939 g/cm ³ | [4] |
| Optical Rotation ([α] _D ²⁰) | -24.0 to -27.0 deg (c=1, CHCl ₃) | [9] |
| Solubility | Soluble in alcohol and dipropylene glycol. Water solubility: 1.88 mg/L at 20°C. | [4][8] |
| LogP | 5.09 at 25°C | [8] |

Synthesis and Manufacturing

(-)-Ambroxide is primarily produced via semi-synthesis from sclareol, a natural diterpene extracted from clary sage (*Salvia sclarea*). The industrial synthesis typically involves three main stages.



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Caption: Industrial synthesis pathway of **(-)-Ambroxide** from (-)-sclareol.

Experimental Protocol: Synthesis from Sclareol

A common laboratory-scale synthesis involves the following steps:

- **Oxidative Degradation of Sclareol to Sclareolide:** Sclareol is treated with an oxidizing agent, such as potassium permanganate or chromium trioxide, to cleave the side chain and form the lactone, sclareolide. The reaction is typically carried out in a suitable solvent like acetone or acetic acid.
- **Reduction of Sclareolide to Ambradiol:** The resulting sclareolide is then reduced to the corresponding diol, ambradiol. This reduction is often achieved using a strong reducing agent like lithium aluminum hydride (LiAlH_4) in an anhydrous ether solvent, such as diethyl ether or tetrahydrofuran (THF).
- **Cyclodehydration of Ambradiol to (-)-Ambroxide:** The final step involves an acid-catalyzed dehydration of ambradiol. This cyclization reaction is typically carried out using a dehydrating agent like sulfuric acid or p-toluenesulfonic acid in a non-polar solvent, such as toluene or hexane, often with azeotropic removal of water to drive the reaction to completion. The crude product is then purified by crystallization or chromatography to yield **(-)-Ambroxide**.

Biological Activity and Signaling Pathways

While extensively used in the fragrance industry, research into the specific biological activities of **(-)-Ambroxide** is ongoing. Some studies have suggested its potential as a mucolytic agent in respiratory treatments.

A significant finding in the field of olfaction has identified a specific receptor for **(-)-Ambroxide**. The human odorant receptor OR7A17 has been shown to be specifically tuned to detect **(-)-Ambroxide**, providing insight into the molecular basis of its distinct ambergris scent perception.

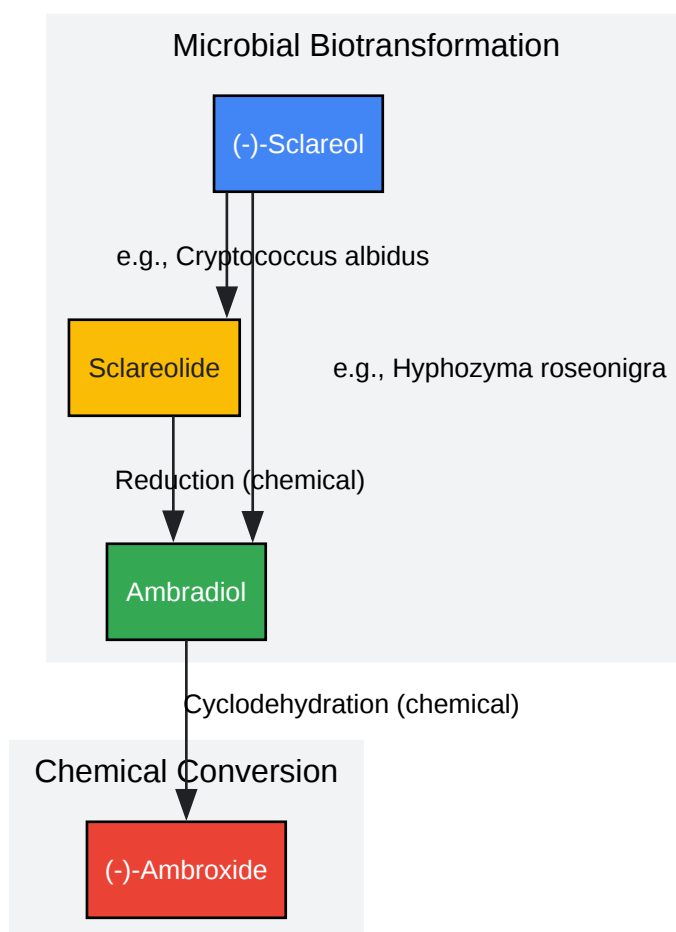


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Caption: Proposed olfactory signaling pathway for **(-)-Ambroxide** via the OR7A17 receptor.

Biosynthesis

In nature, **(-)-Ambroxide** is an oxidation product of ambrein, a major component of ambergris. However, for industrial production, biotechnological routes are being explored as a more sustainable alternative to chemical synthesis. These methods often utilize microorganisms to convert sclareol into key intermediates.



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Caption: Hybrid biosynthetic and chemical pathway for **(-)-Ambroxide** production.

Experimental Protocol: Analytical Quantification by GC-MS

Gas chromatography-mass spectrometry (GC-MS) is a standard method for the identification and quantification of **(-)-Ambroxide** in various matrices.

- **Sample Preparation:** Samples containing **(-)-Ambroxide** are dissolved in a suitable organic solvent, such as hexane or ethyl acetate. For complex matrices, a prior extraction step (e.g., solid-phase extraction or liquid-liquid extraction) may be necessary to remove interfering substances.
- **GC-MS Analysis:**

- Gas Chromatograph: A non-polar capillary column (e.g., DB-5ms) is typically used.
- Oven Temperature Program: An initial temperature of around 60°C is held for a few minutes, followed by a ramp up to approximately 280°C at a rate of 10-20°C/min.
- Injector: Splitless or split injection can be used depending on the sample concentration.
- Mass Spectrometer: Electron ionization (EI) at 70 eV is commonly employed.
- Detection: The mass spectrometer is operated in full scan mode for identification or selected ion monitoring (SIM) mode for enhanced sensitivity and quantification. Characteristic ions for **(-)-Ambroxide** are monitored.
- Quantification: A calibration curve is generated using certified reference standards of **(-)-Ambroxide** at known concentrations to quantify the amount in the sample.

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